

Technical Profile: 3-(2-Nitrobenzyloxy)benzaldehyde

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Compound of Interest

Compound Name: 3-[(2-Nitrophenyl)methoxy]benzaldehyde

Cat. No.: B12481909

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Executive Summary

3-(2-Nitrobenzyloxy)benzaldehyde (also known as 3-((2-nitrobenzyl)oxy)benzaldehyde) is a specialized photocleavable linker intermediate designed for the development of light-responsive bioconjugates and materials. Structurally, it consists of a benzaldehyde core ether-linked to an ortho-nitrobenzyl moiety. This specific arrangement allows the aldehyde functionality to serve as a reactive handle for attaching payloads (e.g., drugs, peptides, or surfaces) via reductive amination or hydrazone formation, while the o-nitrobenzyl ether bond acts as a photolabile trigger. Upon irradiation with near-UV light (~365 nm), the linker undergoes cleavage, releasing the original phenolic payload or detaching the construct from a solid support.

This guide details the physicochemical properties, synthesis protocols, and mechanistic applications of this compound for researchers in chemical biology and drug delivery.

Chemical Identity & Physicochemical Properties[1] [2][3][4][5]

Nomenclature & Structure[4]

- IUPAC Name: **3-[(2-Nitrophenyl)methoxy]benzaldehyde**[1]
- Molecular Formula: C₁₄H₁₁NO₄
- Molecular Weight: 257.24 g/mol
- SMILES: O=Cc1cccc(OCc2ccccc2[O-])c1
- Key Functional Groups:
 - Aldehyde (-CHO): Reactive site for conjugation (Schiff base, hydrazone, oxime).
 - Nitrobenzyl Ether (-O-CH₂-Ar-NO₂): Photolabile safety catch.

Physical Properties (Predicted/Typical for Class)

Note: As a specialized intermediate, specific experimental values may vary by batch and purity. The data below represents typical values for high-purity crystalline solids of this structural class.

Property	Value / Description
Appearance	Pale yellow to off-white crystalline solid
Melting Point	95 – 105 °C (Estimated based on isomeric analogs)
Solubility	Soluble in DCM, DMSO, DMF, Ethyl Acetate; Insoluble in Water
Stability	Stable under ambient conditions; Light-sensitive (store in amber vials)
Reactivity	Aldehyde susceptible to oxidation (to acid) or reduction (to alcohol)

Spectroscopic Signature (Expected)

- ^1H NMR (CDCl_3 , 400 MHz):
 - $\delta \sim 10.0$ ppm (s, 1H, -CHO)
 - $\delta \sim 8.2$ ppm (d, 1H, o-nitro aromatic proton)
 - $\delta \sim 7.2\text{--}7.8$ ppm (m, 7H, aromatic protons)
 - $\delta \sim 5.6$ ppm (s, 2H, -O-CH₂-Ar)
- IR Spectrum:
 - $\sim 1690\text{--}1700\text{ cm}^{-1}$ (C=O stretch, aldehyde)
 - ~ 1520 & 1340 cm^{-1} (N-O stretch, nitro group)

Synthesis Protocol

The synthesis follows a standard Williamson Ether Synthesis, coupling 3-hydroxybenzaldehyde with 2-nitrobenzyl bromide. This protocol is designed for high yield and purity without complex purification steps.

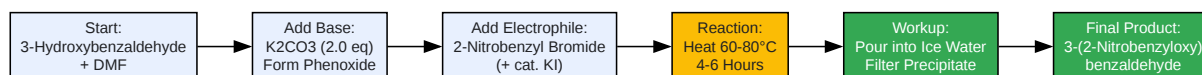
Reagents & Materials

- Substrate: 3-Hydroxybenzaldehyde (1.0 eq)
- Electrophile: 2-Nitrobenzyl bromide (1.1 eq)
- Base: Potassium carbonate (K_2CO_3), anhydrous (2.0 eq)
- Solvent: DMF (N,N-Dimethylformamide) or Acetone (reagent grade)
- Catalyst (Optional): Potassium iodide (KI, 0.1 eq) to accelerate reaction via Finkelstein mechanism.

Step-by-Step Procedure

- Preparation: In a round-bottom flask equipped with a magnetic stir bar, dissolve 3-hydroxybenzaldehyde (10 mmol, 1.22 g) in DMF (20 mL).
- Activation: Add anhydrous K_2CO_3 (20 mmol, 2.76 g) to the solution. Stir at room temperature for 15 minutes to form the phenoxide anion.
- Alkylation: Slowly add 2-nitrobenzyl bromide (11 mmol, 2.38 g) (and optional KI) to the mixture.
- Reaction: Heat the mixture to 60–80 °C and stir for 4–6 hours. Monitor reaction progress by TLC (Hexane:EtOAc 3:1). The starting phenol (lower R_f) should disappear.
- Workup:
 - Pour the reaction mixture into ice-cold water (100 mL) with vigorous stirring. The product should precipitate as a solid.
 - Filter the solid and wash with water (3 x 20 mL) to remove residual DMF and salts.
 - Alternative: If oil forms, extract with Ethyl Acetate (3 x 30 mL), wash with brine, dry over Na_2SO_4 , and concentrate in vacuo.
- Purification: Recrystallize from Ethanol or Ethanol/Water to obtain pale yellow crystals. If necessary, purify via flash column chromatography (SiO_2 , Hexane/EtOAc gradient).

Synthesis Workflow Diagram



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Figure 1: Optimized Williamson ether synthesis workflow for 3-(2-nitrobenzyloxy)benzaldehyde.

Photocleavage Mechanism & Applications[7][8][9]

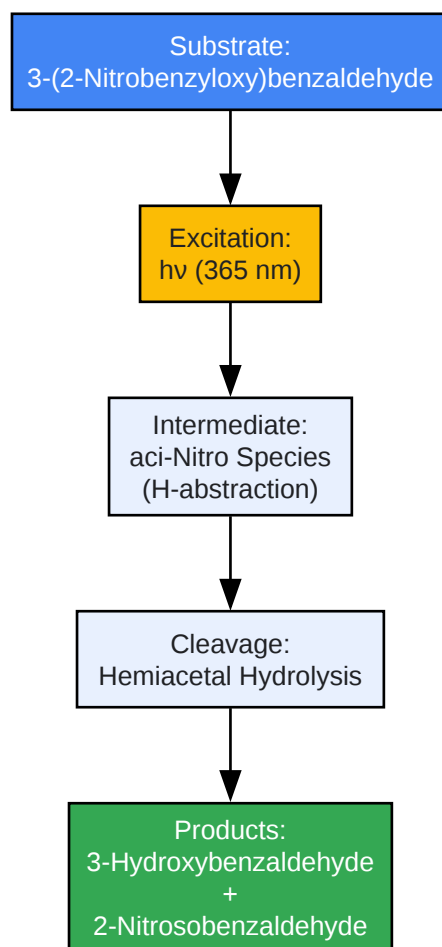
Mechanism of Action

The core utility of this molecule lies in the Norrish Type II-like photoisomerization of the o-nitrobenzyl group. Upon irradiation with UV light (300–365 nm), the nitro group abstracts a benzylic hydrogen, leading to an aci-nitro intermediate.[2] This intermediate rearranges and hydrolyzes to cleave the benzylic ether bond.

Reaction Output:

- Released Payload: 3-Hydroxybenzaldehyde (or derivative).[3][4][5][6]
- Byproduct: 2-Nitrosobenzaldehyde.

Photocleavage Pathway Diagram



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Figure 2: Mechanistic pathway of UV-induced cleavage releasing the phenolic aldehyde.

Key Applications

- **Photocleavable Linkers (PCLs):** The aldehyde group can be reacted with amines (via reductive amination) or hydrazides to tether drugs or peptides. The 2-nitrobenzyl group then serves as a "safety catch" that releases the active molecule only at the target site upon light activation.
- **Solid-Phase Synthesis:** Used as a linker to attach compounds to resin beads. The aldehyde anchors the first monomer, and the final product is cleaved from the resin using UV light, avoiding harsh chemical cleavage conditions (like TFA).
- **Caged Surfaces:** Patterning of surfaces for cell culture. The aldehyde can immobilize biomolecules, which can later be released spatially using lithographic UV exposure.

Safety & Handling

- **Hazards:** 2-Nitrobenzyl derivatives are often photosensitive. Store in the dark.
- **Precursors:** 2-Nitrobenzyl bromide is a lachrymator and skin irritant. Handle in a fume hood with gloves and eye protection.
- **Storage:** Keep in amber vials at 2–8 °C.
- **Disposal:** Dispose of as organic hazardous waste containing nitrogen and oxygenated functionalities.

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